

Application Notes and Protocols: Petroselinyl Methane Sulfonate-Induced Alkylation

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Compound of Interest

Compound Name: *Petroselinyl methane sulfonate*

Cat. No.: *B15548868*

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Introduction

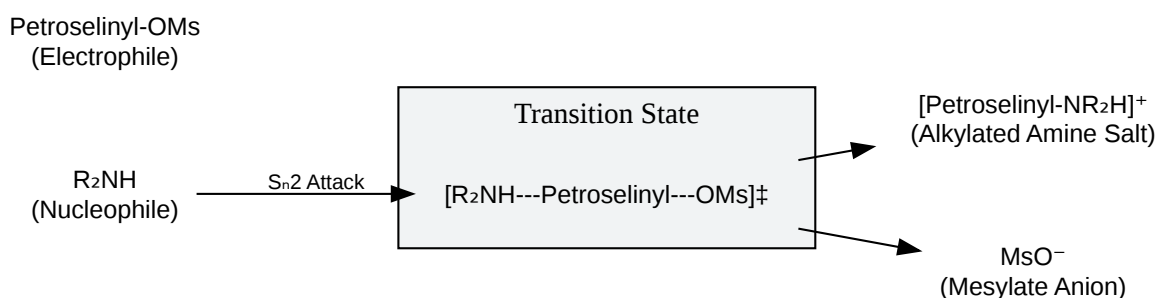
Petroselinyl methane sulfonate (CAS 67373-99-3) is the methanesulfonate ester of petroselinyl alcohol ((Z)-octadec-6-en-1-ol). The methanesulfonate (mesylate) group is an excellent leaving group in nucleophilic substitution reactions, making **petroselinyl methane sulfonate** a potent alkylating agent for introducing the C18 unsaturated petroselinyl group onto various nucleophiles. This long lipophilic chain is of interest in drug development for modifying the pharmacokinetic properties of parent molecules, such as enhancing membrane permeability or facilitating formulation in lipid-based delivery systems.

Disclaimer: Published experimental data for alkylation reactions specifically using **Petroselinyl Methane Sulfonate** is limited. The following protocols are based on well-established principles of alkylation using long-chain alkyl methanesulfonates and should be considered a starting point for optimization.

General Reaction and Mechanism

Petroselinyl methane sulfonate reacts with nucleophiles (Nu:), such as amines, phenols, and thiols, via a bimolecular nucleophilic substitution (S_N2) mechanism. The nucleophile attacks the carbon atom bearing the methanesulfonate group, leading to the displacement of the highly stable methanesulfonate anion and the formation of a new carbon-nucleophile bond.

Signaling Pathway: S_N2 Alkylation Mechanism



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Caption: S_N2 mechanism for the alkylation of a secondary amine.

Experimental Protocols

Protocol 1: N-Alkylation of a Secondary Amine

This protocol describes a general procedure for the synthesis of a tertiary amine from a secondary amine and **Petroselinyl Methane Sulfonate**.

Materials:

- **Petroselinyl methane sulfonate**
- Secondary amine (e.g., morpholine, piperidine, or a relevant drug intermediate)
- Anhydrous polar aprotic solvent (e.g., Acetonitrile (MeCN), N,N-Dimethylformamide (DMF), or Dimethyl sulfoxide (DMSO))[1]
- Non-nucleophilic base (e.g., Triethylamine (TEA), Diisopropylethylamine (DIPEA), or Potassium Carbonate (K₂CO₃))

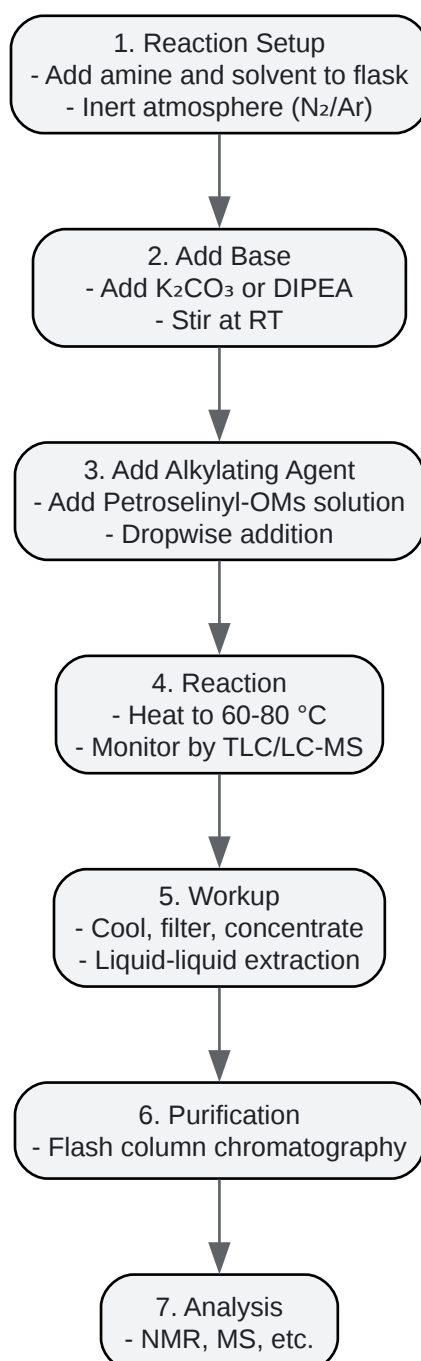
- Reaction vessel (round-bottom flask)
- Magnetic stirrer and heating mantle
- Inert atmosphere (Nitrogen or Argon)
- Standard glassware for workup and purification (separatory funnel, rotary evaporator, chromatography column)

Procedure:

- **Reaction Setup:** To a dry round-bottom flask under an inert atmosphere, add the secondary amine (1.0 eq) and the anhydrous solvent (e.g., MeCN, 5-10 mL per mmol of amine).
- **Addition of Base:** Add the non-nucleophilic base (1.2-1.5 eq) to the solution and stir for 10-15 minutes at room temperature.
- **Addition of Alkylating Agent:** Dissolve **Petroselinyl methane sulfonate** (1.1 eq) in a minimal amount of the anhydrous solvent and add it dropwise to the stirring amine solution.
- **Reaction:** Heat the reaction mixture to the desired temperature (typically 60-80 °C) and monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS).
- **Workup:**
 - Once the reaction is complete, cool the mixture to room temperature.
 - Filter the mixture to remove any inorganic salts.
 - Concentrate the filtrate under reduced pressure using a rotary evaporator.
 - Dissolve the residue in a water-immiscible organic solvent (e.g., ethyl acetate, dichloromethane).
 - Wash the organic layer sequentially with a saturated aqueous solution of sodium bicarbonate (NaHCO_3) and brine.

- Dry the organic layer over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate in vacuo.
- Purification: Purify the crude product by flash column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes) to yield the pure tertiary amine.

Experimental Workflow Diagram



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Caption: General workflow for N-alkylation.

Data Presentation: Typical Reaction Conditions

Due to the lack of specific data for **Petroselinyl Methane Sulfonate**, the following table summarizes typical conditions for analogous SN2 alkylations of amines and phenols with alkyl sulfonates or halides, which serve as a guide for experimental design.

Parameter	N-Alkylation of Amines	O-Alkylation of Phenols
Nucleophile	Primary/Secondary Aliphatic or Aromatic Amines	Phenols, Substituted Phenols
Electrophile	Alkyl Methanesulfonate / Alkyl Halide	Alkyl Methanesulfonate / Alkyl Halide
Stoichiometry (Nu:Elec)	1 : 1.05 - 1.2	1 : 1.1 - 1.5
Base	K ₂ CO ₃ , Cs ₂ CO ₃ , DIPEA, TEA	K ₂ CO ₃ , Cs ₂ CO ₃ , NaOH, KOH
Solvent	MeCN, DMF, DMSO, THF	Acetone, MeCN, DMF
Temperature	Room Temperature to 100 °C	Room Temperature to 80 °C
Reaction Time	2 - 24 hours	4 - 48 hours
Typical Yields	60 - 95%	70 - 98%

Concluding Remarks

Petroselinyl methane sulfonate is a valuable reagent for introducing a long, unsaturated lipid tail to a variety of nucleophilic molecules, a strategy often employed in medicinal chemistry to modulate drug properties. The provided protocols, based on the well-understood SN2 reactivity of alkyl methanesulfonates, offer a robust starting point for researchers.[2] Experimental conditions, particularly temperature, reaction time, and the choice of base and solvent, should be optimized for each specific substrate to achieve maximal yield and purity. Careful monitoring of the reaction is recommended to avoid potential side reactions, such as over-alkylation in the case of primary amines.[3]

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- To cite this document: BenchChem. [Application Notes and Protocols: Petroselinyll Methane Sulfonate-Induced Alkylation]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15548868/docs#application-notes-and-protocols-petroselinyll-methane-sulfonate-induced-alkylation\]](https://www.benchchem.com/product/b15548868/docs#application-notes-and-protocols-petroselinyll-methane-sulfonate-induced-alkylation)

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